

Furilazole Performance in Field Trials: A Comparative Meta-Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Furilazole*

Cat. No.: *B1662145*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of **Furilazole**, a herbicide safener, with other alternatives based on available field trial data. **Furilazole** is a dichloroacetamide safener used to protect crops, particularly maize (corn), from injury caused by chloroacetamide herbicides. Its performance is critically evaluated against other common safeners such as benoxacor, dichlormid, and R-29148, offering insights into its efficacy and applications in agricultural research and development.

Comparative Performance of Herbicide Safeners

The efficacy of **Furilazole** and other safeners is often evaluated based on their ability to reduce crop phytotoxicity and maintain or improve yield when used in conjunction with herbicides. The following tables summarize the available comparative data from various studies.

Table 1: General Properties and Application of Selected Herbicide Safeners

Safener	Chemical Class	Primary Crop	Herbicides Safened Against	Typical Application
Furilazole	Dichloroacetamide	Maize	Chloroacetamides (e.g., acetochlor, metolachlor)	Pre-emergence, Seed treatment
Benoxacor	Dichloroacetamide	Maize	Chloroacetamides (e.g., S-metolachlor)	Pre-emergence
Dichlormid	Dichloroacetamide	Maize	Thiocarbamates, Chloroacetamides	Pre-emergence
R-29148	Oxazolidine	Maize	Isoxaflutole	Pre-emergence

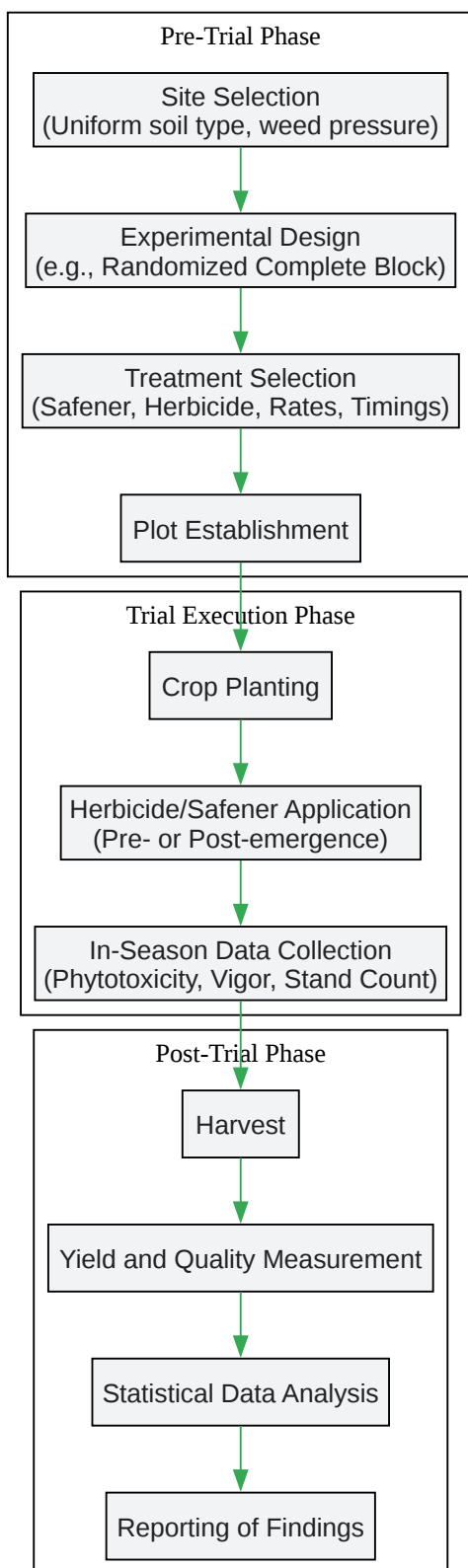
Table 2: Summary of Comparative Field and Laboratory Trial Data

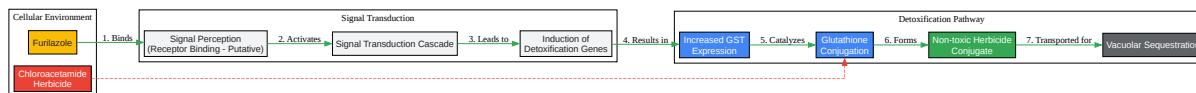
Comparison	Herbicide	Crop	Key Findings	Study
Furilazole vs. R-29148	Isoxaflutole	Maize	R-29148 was found to be a more consistent and effective safener in protecting corn from isoxaflutole injury. Furilazole leached less than R-29148 in soil column studies.	Nelson and Penner (2007)
Furilazole vs. Dichlormid	Acetochlor	Maize Inbreds	Both safeners reduced injury from acetochlor, but did not always eliminate it, especially at higher herbicide rates.	Sprague et al. (2001)
Benoxacor vs. Dichlormid	Metolachlor	Maize Inbreds	Both safeners reduced injury from metolachlor. Benoxacor showed slightly better performance in reducing the percentage of injured plants at 15 days after treatment.	Sprague et al. (2001)

Experimental Protocols

Standardized experimental protocols are crucial for the accurate evaluation of herbicide safener performance. Field trials are typically designed to assess crop tolerance (phytotoxicity) and yield response under specific herbicide treatments.

A typical experimental workflow for evaluating herbicide safener efficacy involves the following steps:





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Furilazole Performance in Field Trials: A Comparative Meta-Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1662145#meta-analysis-of-field-trial-data-on-furilazole-performance\]](https://www.benchchem.com/product/b1662145#meta-analysis-of-field-trial-data-on-furilazole-performance)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

